

"Sodium 2,4,6-trichlorophenolate molecular weight and formula"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium 2,4,6-trichlorophenolate

CAS No.: 3784-03-0

Cat. No.: B1260959

[Get Quote](#)

An In-Depth Technical Guide to **Sodium 2,4,6-Trichlorophenolate**: Synthesis, Characterization, and Applications

This guide provides a comprehensive technical overview of **sodium 2,4,6-trichlorophenolate**, a compound of significant interest in chemical synthesis and environmental science. Tailored for researchers, scientists, and drug development professionals, this document delves into its core chemical properties, provides detailed protocols for its synthesis and analysis, and discusses its mechanism of action and chemical reactivity.

Core Molecular and Physical Properties

Sodium 2,4,6-trichlorophenolate is the sodium salt of 2,4,6-trichlorophenol (TCP). It is an organochlorine compound that typically appears as a white to off-white crystalline powder.^[1] The conversion from the weakly acidic phenol (pKa of 6.23) to its sodium salt significantly increases its water solubility, a critical factor in many of its applications and its environmental mobility.^[2]

Molecular Formula and Weight

A precise understanding of the molecular formula and weight is foundational for all stoichiometric calculations in synthesis and quantitative analysis.

Property	Value	Source(s)
Chemical Formula	C ₆ H ₂ Cl ₃ NaO	[3][4][5][6]
Molecular Weight	219.43 g/mol	[5][7]
Monoisotopic Mass	217.906892 Da	[6]
CAS Number	3784-03-0	[3][4][5][6]

Synonyms and Identifiers

In scientific literature and commercial databases, this compound is known by several names:

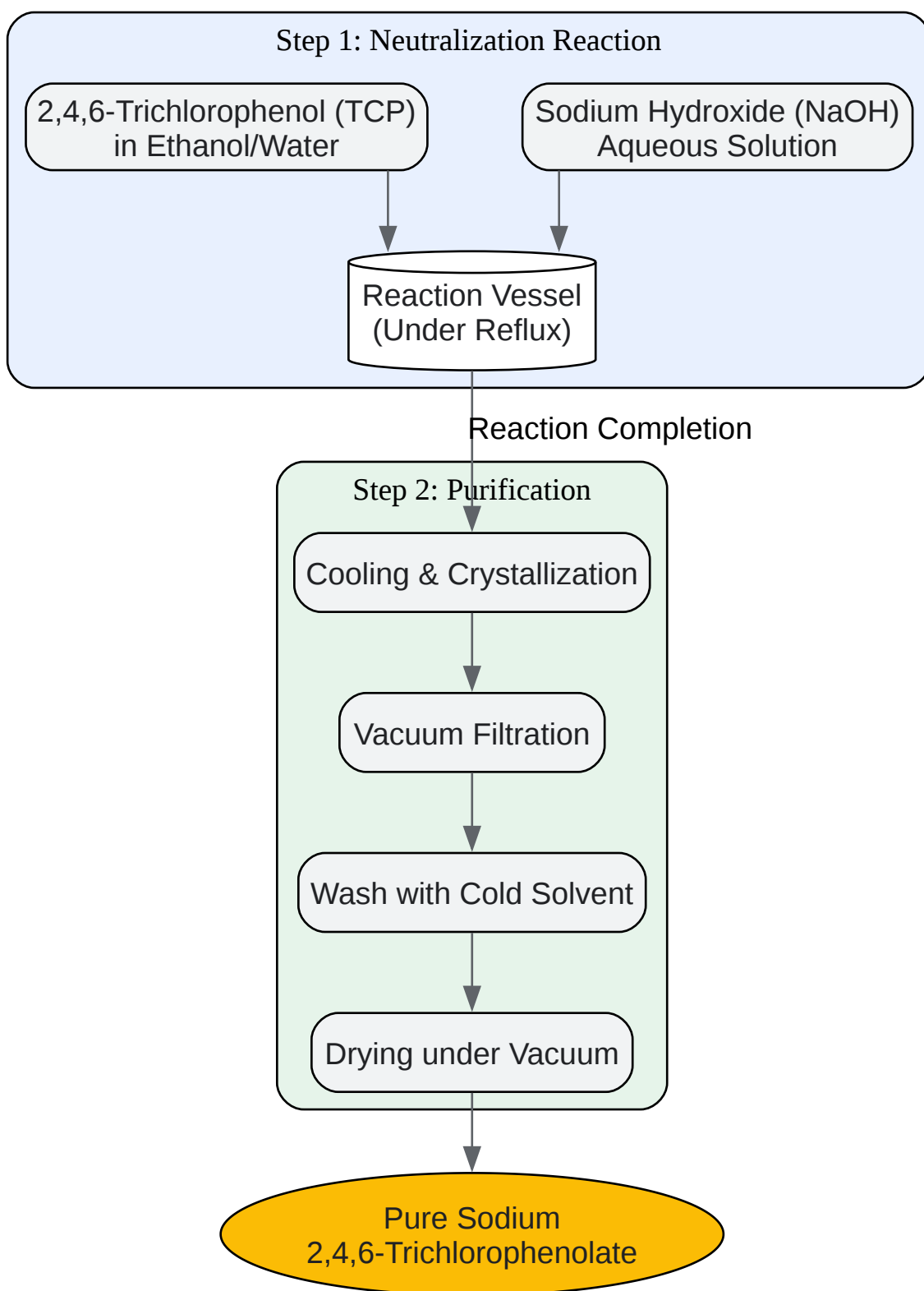
- Sodium 2,4,6-trichlorophenoxide[6]
- 2,4,6-Trichlorophenol sodium salt[3][4][6]
- Phenol, 2,4,6-trichloro-, sodium salt[3]
- Dowicide B (related commercial product)[8]

Synthesis of Sodium 2,4,6-Trichlorophenolate

The synthesis of **sodium 2,4,6-trichlorophenolate** is a straightforward acid-base neutralization reaction. The primary precursor, 2,4,6-trichlorophenol, is typically synthesized via the controlled, deep chlorination of phenol.[9] The subsequent neutralization must be performed carefully to prevent the formation of oxidative side-products, which can include highly toxic polychlorinated dibenzodioxins (PCDDs) under certain conditions, particularly high heat.[2]

Synthesis Workflow Diagram

The following diagram illustrates the logical flow from the starting material to the final, purified product.



[Click to download full resolution via product page](#)

Caption: Workflow for the laboratory synthesis of **Sodium 2,4,6-Trichlorophenolate**.

Detailed Laboratory Synthesis Protocol

This protocol is designed for laboratory-scale synthesis and prioritizes safety and purity. The causality behind using a reducing agent in industrial processes is to suppress oxidative side reactions; for this lab-scale protocol, controlled temperature and inert atmosphere serve a similar purpose, minimizing degradation.^[2]

Materials:

- 2,4,6-Trichlorophenol (TCP) (CAS: 88-06-2)
- Sodium hydroxide (NaOH)
- Ethanol, Reagent Grade
- Deionized Water
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle
- Vacuum filtration apparatus (Büchner funnel, filter flask)

Procedure:

- Preparation: In a 250 mL round-bottom flask, dissolve 10.0 g (50.6 mmol) of 2,4,6-trichlorophenol in 100 mL of an ethanol/water (1:1 v/v) mixture. Stir until fully dissolved.
- Reagent Addition: Prepare a 10 M solution of NaOH. Stoichiometrically, add 5.06 mL of the 10 M NaOH solution (50.6 mmol) dropwise to the stirring TCP solution at room temperature. An inert atmosphere (e.g., nitrogen) is recommended to prevent oxidation.
- Reaction: Fit the flask with a reflux condenser and heat the mixture to reflux (~80-90°C) for 1 hour to ensure complete reaction. The solution should be clear.
- Crystallization: Remove the heat source and allow the solution to cool slowly to room temperature. Further cool the flask in an ice bath for 1-2 hours to maximize crystal formation.
- Isolation: Collect the white crystalline product by vacuum filtration using a Büchner funnel.

- Purification: Wash the filter cake with a small amount of cold ethanol to remove any unreacted starting material or impurities.
- Drying: Dry the purified product in a vacuum oven at 50-60°C to a constant weight. The expected yield is typically high (>90%).

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and concentration of the synthesized compound. As the sodium salt is non-volatile, techniques like GC-MS are performed on the protonated parent compound, 2,4,6-trichlorophenol.

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary method for quantifying **sodium 2,4,6-trichlorophenolate** and assessing its purity. A reverse-phase method is typically employed.[\[3\]](#)

Protocol for HPLC Analysis:

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 70:30 v/v) containing 0.1% phosphoric acid or formic acid. The acid ensures the phenolate is protonated to its phenol form for consistent retention.[\[3\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 290 nm.[\[10\]](#)
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a known concentration (e.g., 100 µg/mL). Filter through a 0.45 µm syringe filter before injection.
- Quantification: Use an external standard calibration curve prepared with a certified reference standard of 2,4,6-trichlorophenol.

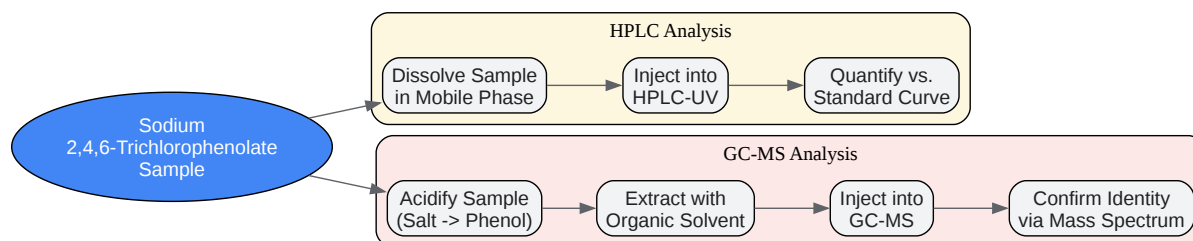
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides definitive structural confirmation and high sensitivity, especially for trace-level analysis in complex matrices. The analysis is performed on the more volatile 2,4,6-trichlorophenol.^{[5][11][12]}

Protocol for GC-MS Analysis (of the parent TCP):

- Sample Preparation (Acidification): Dissolve the **sodium 2,4,6-trichlorophenolate** sample in water and acidify to a pH < 2 with concentrated HCl. This converts the salt back to the phenol.
- Extraction: Extract the aqueous solution with a suitable organic solvent like dichloromethane or perform Headspace Solid-Phase Microextraction (HS-SPME) for trace analysis.^[5]
- Instrumentation: GC system coupled to a Mass Spectrometer.
- Column: A low-polarity capillary column, such as a TG-5SilMS (5% diphenyl / 95% dimethyl polysiloxane).^[11]
- GC Conditions:
 - Injector: Splitless mode at 260°C.
 - Oven Program: Initial temperature of 40°C (hold for 3 min), ramp at 10°C/min to 80°C, then ramp at 15°C/min to 250°C (hold for 3 min).^[12]
 - Carrier Gas: Helium.
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Detection: Scan mode or Selected Ion Monitoring (SIM) for higher sensitivity, targeting characteristic ions such as m/z 196, 198, and 160.^{[12][13]}

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Standard analytical workflows for the characterization of **Sodium 2,4,6-Trichlorophenolate**.

Spectroscopic Data

Technique	Expected Characteristics
FT-IR (KBr)	Characteristic peaks for aromatic C-H stretching ($\sim 3050\text{-}3100\text{ cm}^{-1}$), aromatic C=C stretching ($\sim 1400\text{-}1600\text{ cm}^{-1}$), strong C-O stretching ($\sim 1200\text{-}1300\text{ cm}^{-1}$), and C-Cl stretching ($\sim 600\text{-}800\text{ cm}^{-1}$). The broad O-H peak from the parent phenol ($\sim 3200\text{-}3600\text{ cm}^{-1}$) will be absent.
^1H NMR	A single sharp peak (singlet) in the aromatic region ($\sim 7.3\text{-}7.5\text{ ppm}$) corresponding to the two equivalent protons at the C3 and C5 positions. The acidic proton from the parent phenol will be absent.
^{13}C NMR	Six distinct signals are expected, corresponding to the six carbons of the aromatic ring. Carbons bearing chlorine atoms will be downfield, as will the carbon attached to the oxygen (C1).
Mass Spec. (EI)	Performed on the parent phenol (TCP). A characteristic isotopic cluster for the molecular ion $[\text{M}]^+$ due to the three chlorine atoms (^{35}Cl and ^{37}Cl) will be observed around m/z 196, 198, 200.

Reactivity and Mechanism of Action

Chemical Reactivity

The phenolate oxygen is a strong nucleophile, making the compound susceptible to reactions with electrophiles. However, its most significant reaction from a safety and environmental perspective is its potential to form polychlorinated dibenzo-p-dioxins (PCDDs) and dibenzofurans (PCDFs) upon thermal decomposition or incomplete combustion.[2] This occurs via the elimination of ortho-chlorines and subsequent condensation reactions. This reactivity underscores the need for careful handling and disposal, avoiding high temperatures.

Biocidal and Toxicological Mechanism

Chlorinated phenols are known biocides. Their toxicity generally increases with the degree of chlorination. The primary mechanism of action for higher chlorinated phenols is believed to be the disruption of cellular energy metabolism.^[14]

- **Uncoupling of Oxidative Phosphorylation:** The chlorophenate ion can act as a protonophore, shuttling protons across the inner mitochondrial membrane. This dissipates the proton gradient required by ATP synthase to produce ATP, effectively uncoupling electron transport from energy production.^[14]
- **Membrane Damage:** Like other phenols, it can intercalate into the lipid bilayer of cell membranes, increasing permeability and causing leakage of essential cellular components.^[15]
- **Genotoxicity:** The parent compound, 2,4,6-trichlorophenol, is classified as a probable human carcinogen and is considered a mutagenic agent, capable of interfering with the function of nucleic acids.^{[1][6]}

Applications and Relevance

While its direct use has diminished due to toxicity concerns, **sodium 2,4,6-trichlorophenolate** and its parent compound have historically been important in several fields:

- **Chemical Intermediate:** It serves as a precursor in the synthesis of more complex molecules, including certain herbicides, fungicides, and polymers.^[2]
- **Biocide:** Historically used as a fungicide, antiseptic, and anti-mildew agent in wood, leather, and textiles.^[16]
- **Research:** It is frequently used as a model compound in environmental research for studying the biodegradation of chlorinated pollutants and for developing remediation technologies.^{[4][17][18]}

Safety and Handling

Sodium 2,4,6-trichlorophenolate is a hazardous substance and must be handled with appropriate precautions.

- Toxicity: Harmful if swallowed, toxic in contact with skin, and toxic if inhaled.[6]
- Carcinogenicity: The parent compound is classified as a suspected human carcinogen.[1]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[15]
- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid creating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

References

- SIELC Technologies. (2018). 2,4,6-Trichlorophenol sodium salt. Available at: [\[Link\]](#)
- Microbial Insights. Chlorinated Phenols | Biodegradation Evaluation. Available at: [\[Link\]](#)
- Onstad, G. D., et al. (2018). Chlorination of Phenols Revisited: Unexpected Formation of α,β -Unsaturated C4-Dicarbonyl Ring Cleavage Products. Environmental Science & Technology. Available at: [\[Link\]](#)
- Liu, B., et al. (2019). Determination of 2,4,6-Trichlorophenol in Water by HS-SPME-GC-MS-MS. Journal of Instrumental Analysis. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 23678873, Sodium 2,4,6-trichlorophenoxide. Available at: [\[Link\]](#)
- Fadli, M., et al. (2021). Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria. Frontiers in Microbiology. Available at: [\[Link\]](#)
- cromlab-instruments.es. Analysis of Phenols and Chlorinated Phenols in Drinking Water by GC/MS. Available at: [\[Link\]](#)
- Le, T. H., et al. (2023). Novel and Simple Method for Quantification of 2,4,6-Trichlorophenol with Microbial Conversion to 2,4,6-Trichloroanisole. MDPI. Available at: [\[Link\]](#)

- Al-Kharasani, A. R., et al. (2020). Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective. PMC. Available at: [\[Link\]](#)
- Farquharson, M. E., Gage, J. C., & Northover, J. (1958). The biological action of chlorophenols. British Journal of Pharmacology and Chemotherapy. Available at: [\[Link\]](#)
- Zeng, G., et al. (2013). Solubilization and adsorption behaviors of 2,4,6-trichlorophenol in the presence of surfactants. ResearchGate. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 6914, 2,4,6-Trichlorophenol. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 23662264, Sodium 2,4,5-trichlorophenolate. Available at: [\[Link\]](#)
- Zhang, Y., et al. (2020). Degradation efficiencies of 2,4,6-TCP by Fe0-based advanced oxidation processes (AOPs) with common peroxides. PLOS ONE. Available at: [\[Link\]](#)
- Google Patents. (2015). CN104311396A - Synthetic method of 2,4,6-trichlorophenol.
- Global Substance Registration System (GSRS). SODIUM 2,4,6-TRICHLOROPHENOXIDE. Available at: [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Formation of TCP (2,4,6-trichlorohydroxybenzene) | Class experiment. Available at: [\[Link\]](#)
- Wang, L., et al. (2013). HPLC Determination of Chlorophenols in Water with Separation by Ionic Liquids [Bmim]BF₄ Aqueous Two-phase Solvent Sublation. Asian Journal of Chemistry. Available at: [\[Link\]](#)
- NIST. (n.d.). Phenol, 2,4,6-trichloro-. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- Organic Syntheses. (n.d.). 2,6-dichlorophenol. Available at: [\[Link\]](#)
- Angene Chemical. (n.d.). **Sodium 2,4,6-trichlorophenolate** (CAS# 3784-03-0). Available at: [\[Link\]](#)
- Wikipedia. (n.d.). 2,4,6-Trichlorophenol. Available at: [\[Link\]](#)

- Wang, Y., et al. (2023). Exploring 2,4,6-Trichlorophenol Degradation Characteristics and Functional Metabolic Gene Abundance Using Sludge Fermentation Broth as the Carbon Source. MDPI. Available at: [\[Link\]](#)
- Inxight Drugs. (n.d.). SODIUM 2,4,6-TRICHLOROPHENOXIDE. Available at: [\[Link\]](#)
- Zhang, Y., et al. (2019). The Application of Response Surface Methodology for 2,4,6-Trichlorophenol Removal from Aqueous Solution Using Synthesized Zn²⁺-Al³⁺-Tartrate Layered Double Hydroxides. MDPI. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). HPLC-chromatogram of 2, 4, 6-trichlorophenol degradation by P. chrysogenum ERK1. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chlorination of Phenols Revisited: Unexpected Formation of α,β -Unsaturated C4-Dicarbonyl Ring Cleavage Products - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. sodium;2,4,6-trichlorophenolate | Benchchem [benchchem.com]
- 3. 2,4,6-Trichlorophenol sodium salt | SIELC Technologies [sielc.com]
- 4. microbe.com [microbe.com]
- 5. hjjkyj.com [hjjkyj.com]
- 6. Sodium 2,4,6-trichlorophenoxide | C₆H₂Cl₃NaO | CID 23678873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. Sodium 2,4,5-trichlorophenolate | C₆H₂Cl₃NaO | CID 23662264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CN104311396A - Synthetic method of 2,4,6-trichlorophenol - Google Patents [patents.google.com]

- 10. Degradation efficiencies of 2,4,6-TCP by Fe0-based advanced oxidation processes (AOPs) with common peroxides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. cromlab-instruments.es [cromlab-instruments.es]
- 12. mdpi.com [mdpi.com]
- 13. 2,4,6-Trichlorophenol | C6H2Cl3OH | CID 6914 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. The biological action of chlorophenols - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. Frontiers | Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria [frontiersin.org]
- 16. 2,4,6-Trichlorophenol - Wikipedia [en.wikipedia.org]
- 17. rsc.org [rsc.org]
- 18. SODIUM 2,4,6-TRICHLOROPHENOXIDE [drugs.ncats.io]
- To cite this document: BenchChem. ["Sodium 2,4,6-trichlorophenolate molecular weight and formula"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1260959/docs#sodium-2-4-6-trichlorophenolate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)